

N-(4-Bromobutyl)phthalimide melting point and solubility

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Compound of Interest

Compound Name: *N*-(4-Bromobutyl)phthalimide

Cat. No.: B559583

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An In-Depth Technical Guide to the Physicochemical Properties of **N**-(4-Bromobutyl)phthalimide

This guide provides a comprehensive overview of the melting point and solubility of **N**-(4-Bromobutyl)phthalimide, CAS 5394-18-3. It is intended for researchers, scientists, and professionals in drug development and organic synthesis who utilize this bifunctional reagent. The document details its key physical properties and outlines standardized experimental protocols for their determination.

Core Physicochemical Properties

N-(4-Bromobutyl)phthalimide is a white to brown crystalline solid at room temperature.^{[1][2]} It serves as a valuable intermediate in the synthesis of various derivatives, including those used in the preparation of ketolide antibiotics and biologically important diaminoacridine derivatives.^{[3][4]}

Data Presentation: Melting Point and Solubility

The quantitative physical properties of **N**-(4-Bromobutyl)phthalimide are summarized in the table below. This data is critical for its handling, reaction setup, and purification processes.

Property	Value	Solvents
Melting Point	76-80 °C	Not Applicable
Solubility	Insoluble	Water[1][2][5]
Soluble	Ethanol[1][2][5]	

Experimental Protocols

Accurate determination of melting point and solubility is fundamental for compound identification and purity assessment. The following sections describe generalized, standard laboratory procedures for these measurements.

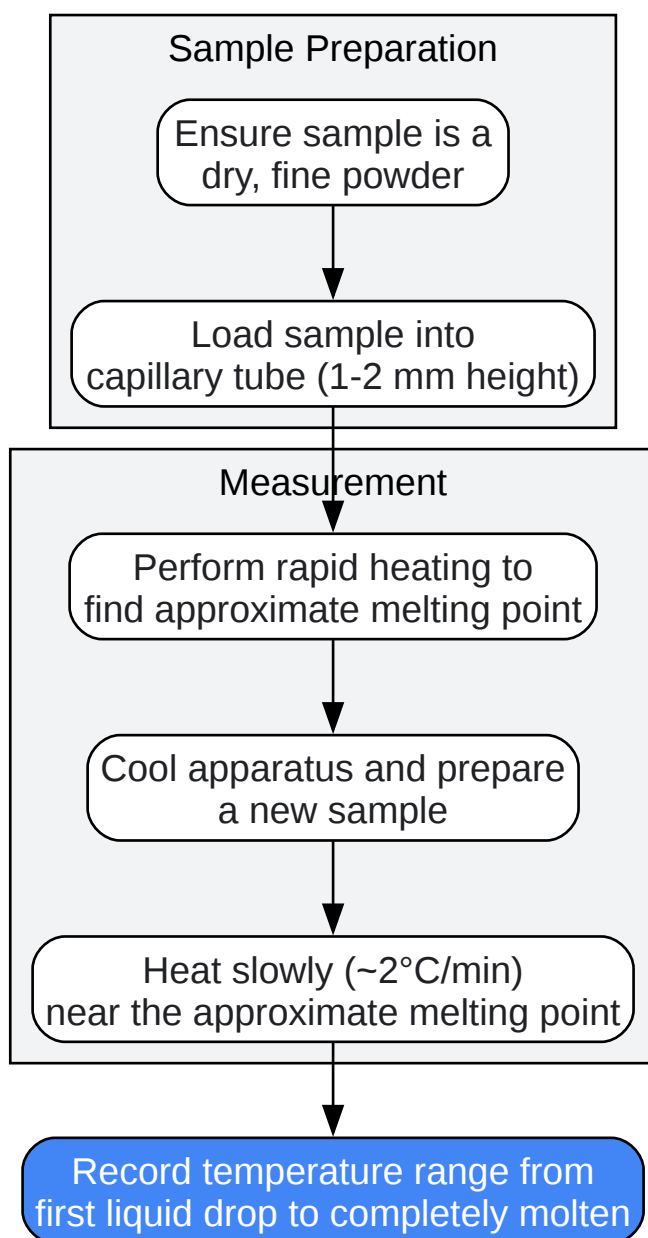
Melting Point Determination

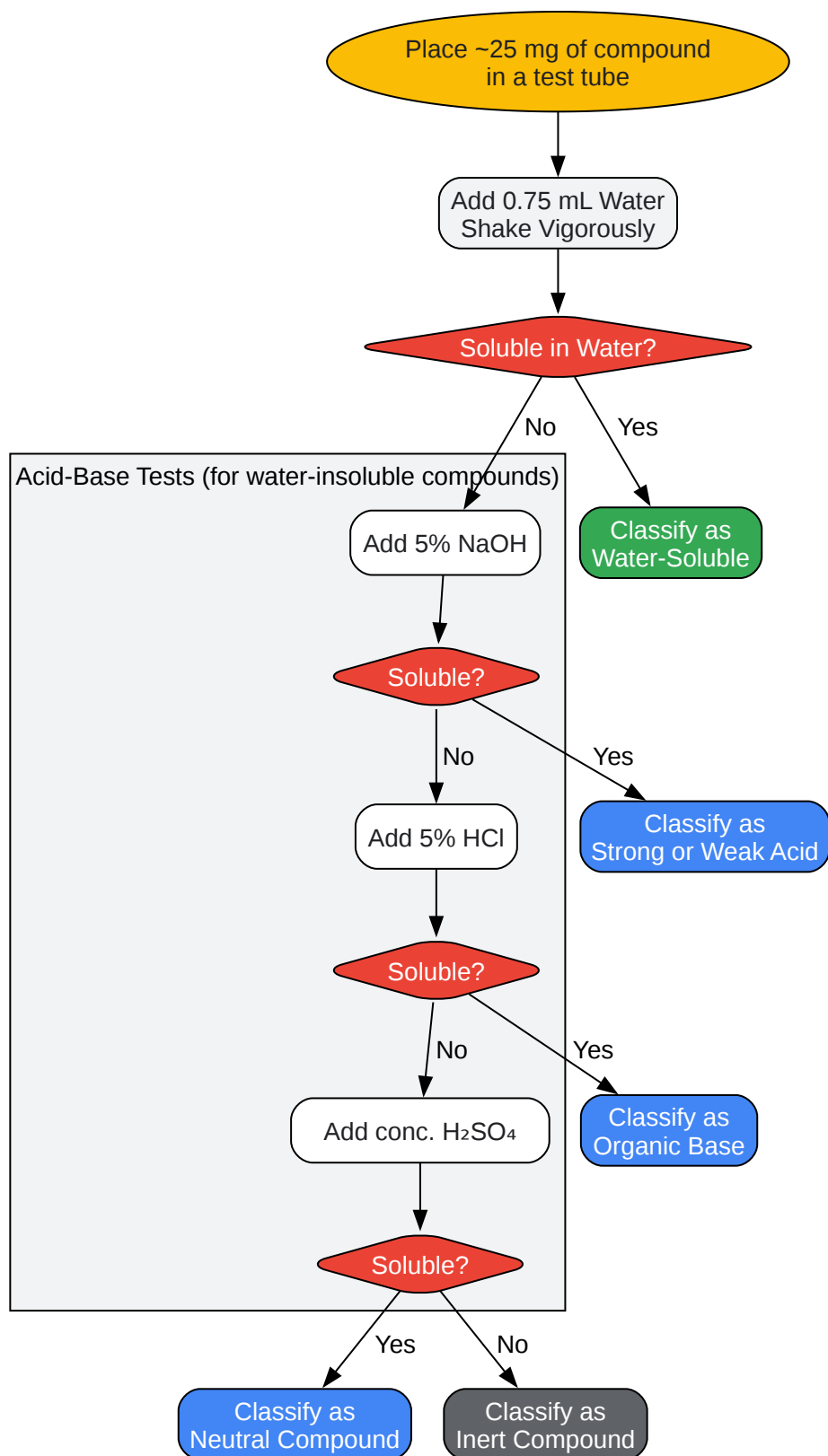
The melting point of a crystalline solid is the temperature range over which it transitions from a solid to a liquid phase. For a pure compound, this range is typically narrow (0.5-1.0°C).[6] The presence of impurities generally causes a depression and broadening of the melting point range.[6][7]

Methodology:

- **Sample Preparation:** The sample must be completely dry and in the form of a fine, homogeneous powder to ensure efficient and uniform heat transfer.[8] If necessary, crush coarse crystals using a mortar and pestle.
- **Capillary Tube Loading:** Press the open end of a capillary melting point tube into the powdered sample. Tap the sealed end of the tube on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 1-2 mm.[7][9]
- **Initial Measurement:** Place the loaded capillary tube into a melting point apparatus. Conduct a rapid determination by heating at a high rate (e.g., 10-20°C per minute) to find an approximate melting range.[10]
- **Precise Measurement:** Allow the apparatus to cool. Using a new sample, heat rapidly to about 20°C below the approximate melting point found in the previous step. Then, reduce the heating rate to approximately 2°C per minute.[6][10]

- Data Recording: Record two temperatures: the temperature at which the first drop of liquid appears and the temperature at which the last crystal melts completely. This range is the compound's melting point.[\[6\]](#)





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